

# Personal protective equipment for handling 1-(4-Octylphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-Octylphenyl)ethanone

Cat. No.: B152876

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## Essential Safety and Handling Guide for 1-(4-Octylphenyl)ethanone

This guide provides immediate, essential safety and logistical information for handling **1-(4-Octylphenyl)ethanone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

## Physicochemical and Hazard Data

A summary of the key quantitative data for **1-(4-Octylphenyl)ethanone** is presented below. This information is critical for safe handling and storage.

Property	Value	Reference
Molecular Formula	C16H24O	[1][2][3]
Molar Mass	232.36 g/mol	[1][2]
CAS Number	10541-56-7	[1][2][3]
Appearance	Liquid	[4]
Melting Point	18 °C	[1]
Boiling Point	152-153 °C @ 1mm Hg	[1][4]
Density	0.919 g/cm <sup>3</sup>	[1]
Flash Point	Combustible liquid	[5]

## Hazard Identification and Personal Protective Equipment (PPE)

**1-(4-Octylphenyl)ethanone** is classified with the following hazards:

- Causes skin irritation.[6]
- Causes serious eye irritation.[6]
- May cause respiratory irritation.[6]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and irritation.[6][7]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and irritation.[6][8]
Skin and Body Protection	Laboratory coat. Additional chemical-resistant apron and sleeves may be necessary for larger quantities.	To prevent contamination of personal clothing and skin.[9][10]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if ventilation is inadequate or for large spills.	To avoid inhalation of vapors and potential respiratory irritation.[6][9]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is crucial for the safe handling of **1-(4-Octylphenyl)ethanone**.

- Preparation and Precaution:
  - Ensure a well-ventilated work area, preferably a chemical fume hood.[5][6]
  - Locate the nearest safety shower and eyewash station before beginning work.
  - Don all required personal protective equipment as specified in the table above.
- Handling the Chemical:
  - Avoid direct contact with skin and eyes.[1][6]
  - Do not breathe vapors or mists.[6]

- Keep the container tightly closed when not in use.[\[6\]](#)
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[5\]](#)[\[11\]](#)
- In Case of Exposure:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
  - Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.[\[4\]](#)[\[6\]](#)
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)[\[6\]](#)
  - Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)

## Disposal Plan: Step-by-Step Waste Management

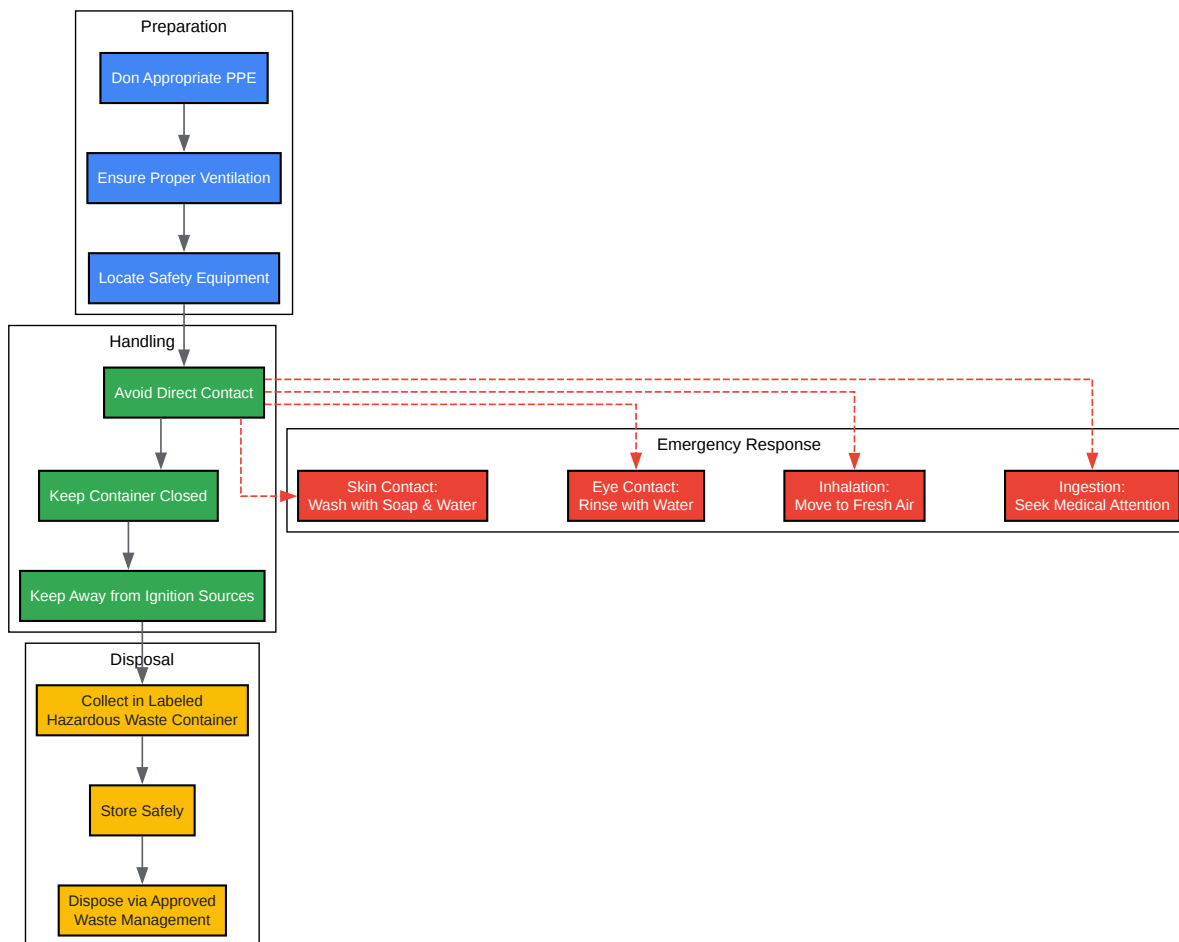
Proper disposal of **1-(4-Octylphenyl)ethanone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste material, including any contaminated absorbent materials from spills, in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Management:
  - Keep waste containers tightly closed and store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[\[6\]](#)[\[11\]](#)
- Final Disposal:

- Dispose of the chemical waste through an approved waste disposal plant.<sup>[5][6]</sup> Contact your institution's EHS office for specific procedures and to arrange for pickup.

## Experimental Workflow and Safety Protocol

Workflow for Safe Handling and Disposal of 1-(4-Octylphenyl)ethanone



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Caption: Logical workflow for the safe handling and disposal of **1-(4-Octylphenyl)ethanone**.

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## References

- 1. chembk.com [chembk.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. fishersci.com [fishersci.com]
- 5. synerzine.com [synerzine.com]
- 6. fishersci.com [fishersci.com]
- 7. ehs.utk.edu [ehs.utk.edu]
- 8. cdpr.ca.gov [cdpr.ca.gov]
- 9. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 10. sams-solutions.com [sams-solutions.com]
- 11. fishersci.com [fishersci.com]
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